

Technical Guide: Physical Characteristics of Cetyl Bromide-16,16,16-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromohexadecane-16,16,16-d3

Cat. No.: B1376988

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of Cetyl bromide-16,16,16-d3, a deuterated form of cetyl bromide (1-bromohexadecane). The substitution of deuterium for hydrogen at the terminal methyl group imparts subtle but significant changes to the molecule's properties, making it a valuable tool in various research applications, particularly in studies involving mass spectrometry and neutron scattering. This document outlines key physical data, details the experimental protocols for their determination, and illustrates a relevant experimental workflow.

Core Physical Properties

The introduction of deuterium increases the molecular weight of Cetyl bromide without altering its chemical reactivity, a feature that is exploited in its applications as an internal standard and in mechanistic studies.

Quantitative Data Summary

The table below summarizes the key physical properties of Cetyl bromide-16,16,16-d3 in comparison to its non-deuterated analogue.

Property	Cetyl Bromide-16,16,16-d3	Cetyl Bromide (1-Bromohexadecane)
Synonyms	Hexadecyl-16,16,16-d3 bromide	1-Bromohexadecane, Hexadecyl bromide
Molecular Formula	C ₁₆ H ₃₀ D ₃ Br	C ₁₆ H ₃₃ Br
Molecular Weight	308.36 g/mol	305.34 g/mol [1]
Melting Point	16-18 °C	15-18 °C[2][3]
Boiling Point	190 °C at 11 mmHg	188 °C at 10 mmHg[4], 336 °C at 760 mmHg[2]
Density	1.009 g/mL at 25 °C	~1.0 g/mL at 25 °C[2]
Solubility	Insoluble in water; Soluble in alcohols, ethers, acetone.	Insoluble in water; Soluble in organic solvents like alcohols, ethers, and acetone.[2][4]
Appearance	Not explicitly stated, likely similar to non-deuterated form	Clear amber to pale brown liquid/semi-solid.[2][4]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of long-chain alkyl halides like Cetyl bromide-16,16,16-d3.

Melting Point Determination (Capillary Method for Waxy Solids)

Given the low melting point and waxy nature of cetyl bromide, the capillary melting point method is appropriate.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Glass capillary tubes (one end sealed)

- Thermometer
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: If the sample is not a fine powder, gently pulverize a small amount using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of the capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
- Packing the Sample: Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. The packed sample height should be 2-3 mm.
- Measurement:
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the sample rapidly to about 10-15°C below the expected melting point.
 - Then, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
 - Record the temperature at which the first droplet of liquid appears (the onset of melting).
 - Record the temperature at which the last solid crystal melts (completion of melting). The melting point is reported as this range.
- Cooling and Repetition: Allow the apparatus to cool. A fresh sample in a new capillary tube should be used for a second determination to ensure accuracy.

Boiling Point Determination (Vacuum Distillation)

Due to the high boiling point of cetyl bromide at atmospheric pressure and the potential for decomposition, vacuum distillation is the preferred method for determining its boiling point.

Apparatus:

- Distillation flask
- Claisen adapter
- Condenser
- Receiving flask (e.g., a "cow" or "pig" adapter with multiple flasks)
- Thermometer and adapter
- Vacuum pump with a trap (e.g., cooled with liquid nitrogen)
- Heating mantle and stir plate with a stir bar
- Manometer to measure pressure

Procedure:

- Apparatus Setup: Assemble the vacuum distillation apparatus, ensuring all glass joints are properly greased and sealed to prevent leaks. The Claisen adapter helps to prevent bumping of the liquid into the condenser.
- Sample Addition: Place the liquid sample and a magnetic stir bar into the distillation flask.
- System Evacuation: Turn on the stirring and then slowly apply the vacuum. The liquid may initially boil as dissolved gases and low-boiling impurities are removed.
- Heating: Once the pressure has stabilized, begin to heat the distillation flask gently.
- Boiling Point Measurement: The boiling point is the temperature at which the liquid is actively boiling and a steady stream of condensate is observed on the thermometer bulb and in the condenser. Record the temperature and the pressure from the manometer.
- Collection: Collect the distilled liquid in the receiving flask.
- Shutdown: After the distillation is complete, remove the heating mantle first, allow the system to cool, and then slowly and carefully re-introduce air into the apparatus before turning off the vacuum.

Density Determination (Pycnometer Method)

The pycnometer method provides a precise determination of the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- **Mass of Empty Pycnometer:** Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on an analytical balance and record the mass (m_1).
- **Mass of Pycnometer with Sample:** Fill the pycnometer with the liquid sample, ensuring there are no air bubbles. Insert the stopper, allowing excess liquid to exit through the capillary. Place the pycnometer in a constant temperature water bath until it reaches thermal equilibrium.
- **Drying and Weighing:** Remove the pycnometer from the water bath and carefully dry the exterior. Weigh the filled pycnometer and record the mass (m_2).
- **Mass of Pycnometer with Water:** Clean the pycnometer and repeat the process using distilled water of a known density (ρ_{water}) at the same temperature. Record the mass of the pycnometer filled with water (m_3).
- **Calculation:**
 - Mass of the sample (m_{sample}) = $m_2 - m_1$
 - Mass of the water (m_{water}) = $m_3 - m_1$
 - Volume of the pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$

- Density of the sample (ρ_{sample}) = m_{sample} / V

Solubility Determination (Qualitative)

A qualitative assessment of solubility in various solvents is a fundamental physical characteristic.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Selection of solvents (e.g., water, ethanol, diethyl ether, acetone, hexane)

Procedure:

- Sample Addition: Place a small, consistent amount of Cetyl bromide-16,16,16-d₃ (e.g., ~25 mg or a few drops) into a series of clean, dry test tubes.
- Solvent Addition: Add a small volume (e.g., 1 mL) of a solvent to the first test tube.
- Mixing: Vigorously agitate the mixture using a vortex mixer or by stirring for a set period.
- Observation: Observe whether the solid or liquid solute dissolves completely, partially, or not at all. Record the observation.
- Repeat: Repeat the process for each of the selected solvents. Solubility can be categorized as soluble, partially soluble, or insoluble.

Experimental Workflow Visualization

Cetyl bromide and its deuterated analogues are often used as surfactants in the study of micelle formation. Small-Angle Neutron Scattering (SANS) is a powerful technique for characterizing the size, shape, and aggregation number of these micelles. The use of deuterated components allows for contrast variation, which can highlight different parts of the micellar structure.



[Click to download full resolution via product page](#)

Workflow for SANS analysis of micelles using deuterated surfactants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scientificlabs.co.uk [scientificlabs.co.uk]
- 2. Melting point - WaxPedia [waxpedia.org]
- 3. m.youtube.com [m.youtube.com]
- 4. inis.iaea.org [inis.iaea.org]
- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of Cetyl Bromide-16,16,16-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1376988#physical-characteristics-of-cetyl-bromide-16-16-16-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com